

Protocol for In Vitro B-Raf Kinase Activity Assay

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Compound of Interest

Compound Name: *B-Raf IN 14*

Cat. No.: *B15612271*

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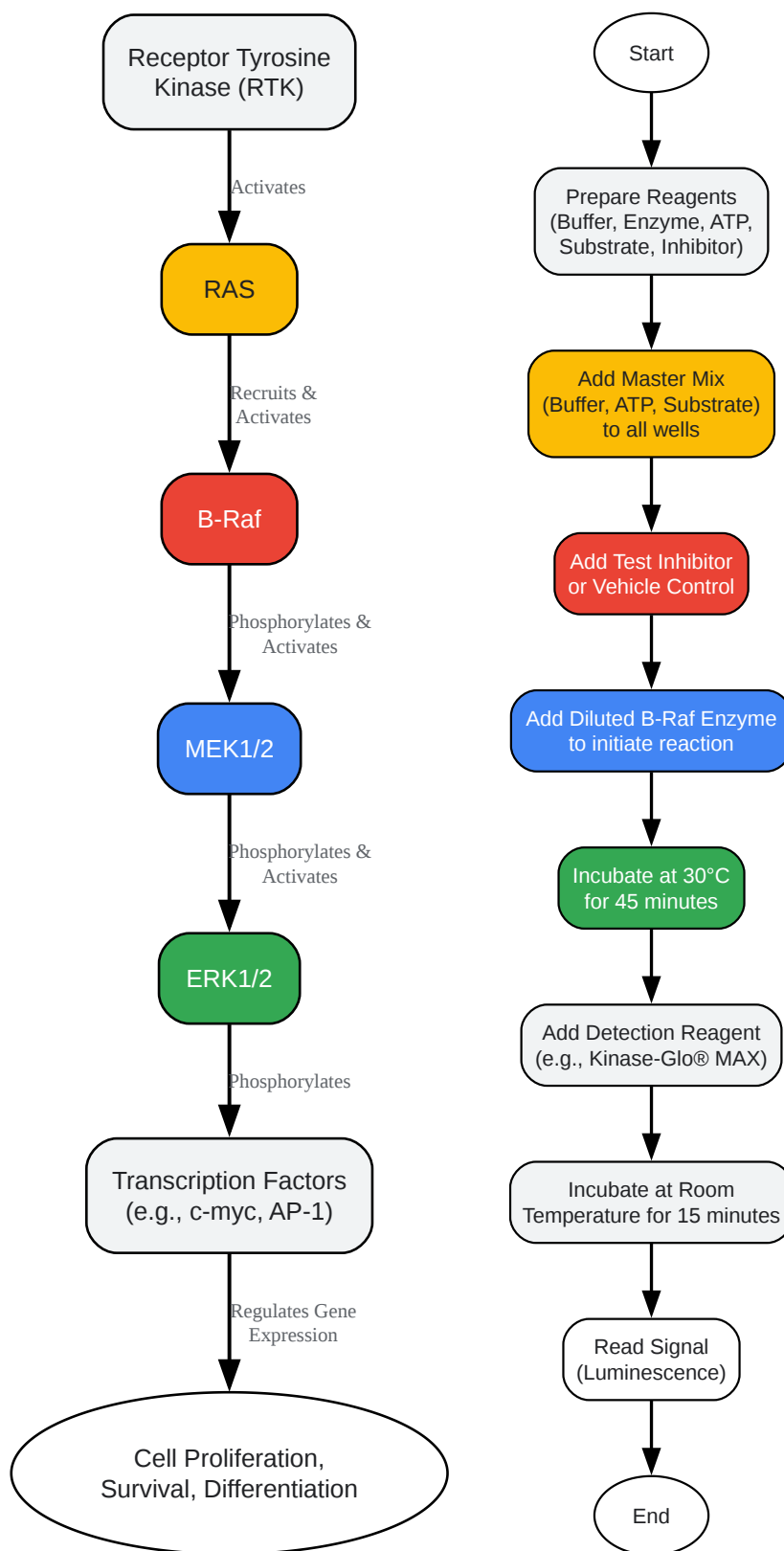
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

B-Raf is a serine/threonine-protein kinase that plays a crucial role in the MAP kinase/ERKs signaling pathway, which is pivotal in regulating cell division, differentiation, and secretion.[1] The B-Raf protein is a key component in sending signals within cells that direct cell growth.[1] Dysregulation of the B-Raf signaling cascade, often due to mutations such as the V600E substitution, is a frequent event in various human cancers, including melanoma, colorectal cancer, and thyroid carcinoma.[2][3] This makes B-Raf a significant therapeutic target for anti-cancer drug development.[4][5] In vitro kinase activity assays are essential tools for studying B-Raf function, kinetics, and for screening potential inhibitors. This document provides a detailed protocol for performing a B-Raf kinase activity assay in vitro, adaptable for various detection methods.

B-Raf Signaling Pathway

The B-Raf kinase is a central component of the RAS/RAF/MEK/ERK pathway.[5] Upon activation by RAS GTPases, B-Raf phosphorylates and activates MEK1/2, which in turn phosphorylates and activates ERK1/2.[4][5] Activated ERK then translocates to the nucleus to phosphorylate transcription factors, leading to changes in gene expression that drive cell proliferation and survival.[5]



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